

An In-depth Technical Guide to Stearyl Palmitoleate (CAS Number: 22393-84-6)

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Compound of Interest

Compound Name: Stearyl palmitoleate

CAS No.: 108321-24-0

Cat. No.: B15549152

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Stearyl palmitoleate (CAS: 22393-84-6), a wax ester formed from the esterification of stearyl alcohol and palmitoleic acid, is a molecule of growing interest in various scientific and industrial fields, including cosmetics and potentially pharmaceuticals. This technical guide provides a comprehensive overview of its physicochemical properties, synthesis, analytical methods, and putative biological activities. While direct experimental data on **stearyl palmitoleate** is limited, this document extrapolates potential mechanisms of action based on the known biological roles of its constituent molecules, palmitoleic acid and stearyl alcohol. Detailed experimental protocols for synthesis and analysis are proposed, and key signaling pathways likely modulated by its components are visualized.

Physicochemical Properties

Stearyl palmitoleate, with the chemical formula $C_{34}H_{66}O_2$, is a large, hydrophobic molecule. A summary of its known and predicted physicochemical properties is presented in Table 1. Much of the available data is computational, highlighting the need for further experimental validation.

Property	Value	Source
Molecular Weight	506.89 g/mol	--INVALID-LINK--
Molecular Formula	C ₃₄ H ₆₆ O ₂	--INVALID-LINK--
IUPAC Name	octadecyl (9Z)-hexadec-9-enoate	--INVALID-LINK--
Synonyms	Octadecyl (Z)-9-hexadecenoate, Stearyl palmitoleate	--INVALID-LINK--
CAS Number	22393-84-6	--INVALID-LINK--
Appearance	White crystals or flakes (predicted based on similar wax esters)	--INVALID-LINK--
Melting Point	Predicted to be a waxy solid at room temperature	
Boiling Point	(Not experimentally determined)	
Solubility	Insoluble in water; soluble in organic solvents.	--INVALID-LINK--
Kovats Retention Index (Standard non-polar)	3528.96	--INVALID-LINK--

Synthesis of Stearyl Palmitoleate

The synthesis of **stearyl palmitoleate** can be achieved through both chemical and enzymatic methods. Enzymatic synthesis is often preferred due to its specificity and milder reaction conditions.

Proposed Experimental Protocol: Lipase-Catalyzed Synthesis

This protocol outlines a general method for the enzymatic synthesis of **stearyl palmitoleate** using a commercially available immobilized lipase.

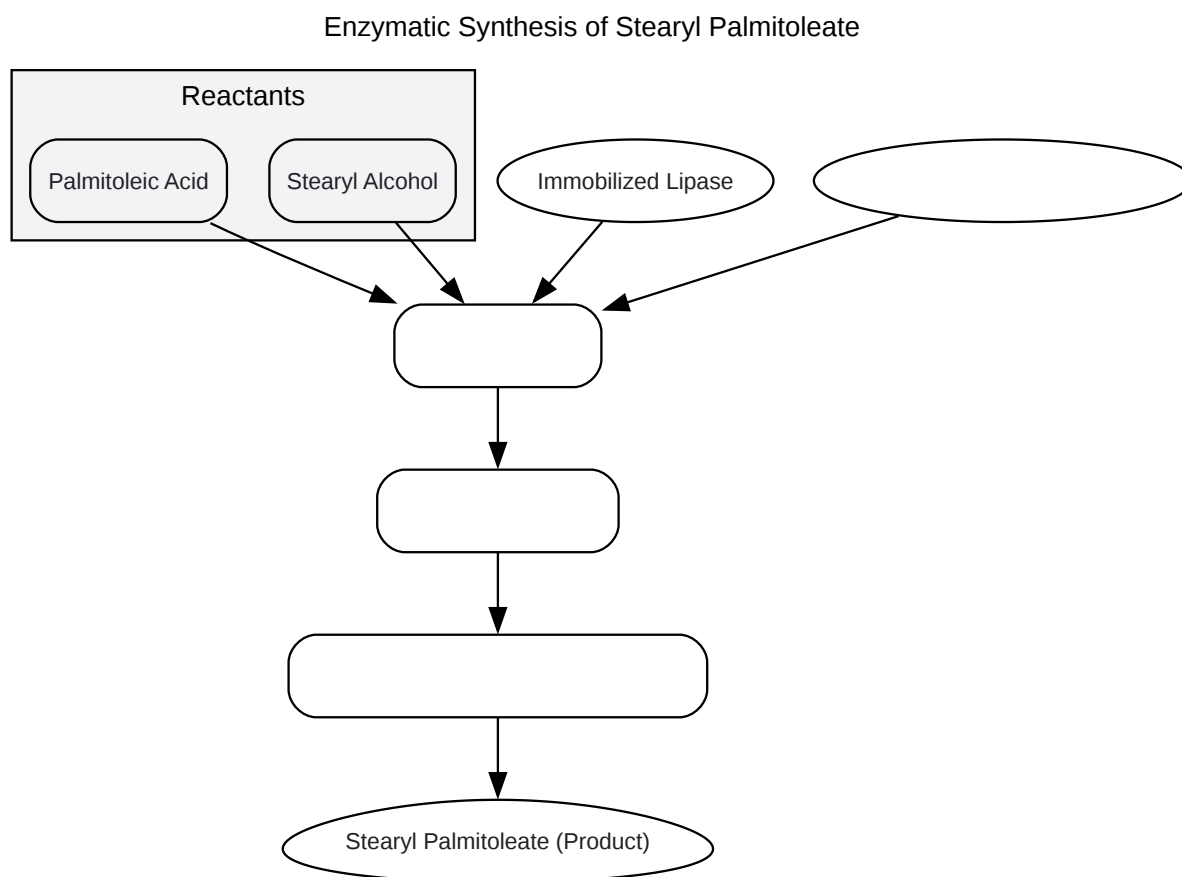
Materials:

- Palmitoleic acid
- Stearyl alcohol
- Immobilized *Candida antarctica* lipase B (Novozym 435)
- n-Hexane (or other suitable organic solvent)
- Molecular sieves (3Å)
- Rotary evaporator
- Silica gel for column chromatography
- Hexane and ethyl acetate for chromatography

Procedure:

- In a round-bottom flask, dissolve equimolar amounts of palmitoleic acid and stearyl alcohol in n-hexane.
- Add activated molecular sieves to the mixture to remove any residual water.
- Add immobilized *Candida antarctica* lipase B (typically 5-10% by weight of the total substrates).
- Incubate the reaction mixture at a controlled temperature (e.g., 40-60°C) with constant stirring for 24-48 hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Once the reaction is complete, filter off the immobilized enzyme for potential reuse.

- Remove the solvent from the filtrate using a rotary evaporator.
- Purify the crude product by silica gel column chromatography, eluting with a gradient of hexane and ethyl acetate to isolate the pure **stearyl palmitoleate**.



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Caption: Workflow for the enzymatic synthesis of **stearyl palmitoleate**.

Analytical Methods

The characterization and quantification of **stearyl palmitoleate** can be performed using standard analytical techniques for lipid analysis.

Proposed Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the analysis of volatile and semi-volatile compounds like wax esters.

Instrumentation:

- Gas chromatograph coupled to a mass spectrometer (e.g., Agilent 8890 GC with a 7010B Triple Quadrupole GC/MS).
- High-temperature capillary column (e.g., DB-1 HT, 15 m x 0.25 mm, 0.10 μm film thickness).

GC Conditions:

- Injector Temperature: 320°C
- Oven Program: Initial temperature of 150°C, hold for 1 min, ramp to 320°C at 10°C/min, hold for 10 min.
- Carrier Gas: Helium at a constant flow rate.

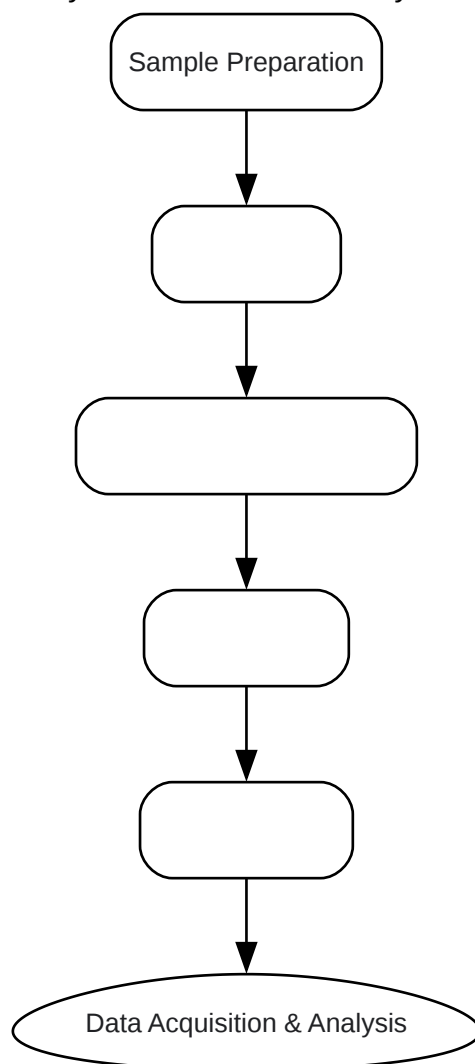
MS Conditions:

- Ion Source Temperature: 230°C
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Scan Range: m/z 50-800.

Sample Preparation:

- Dissolve the purified **stearyl palmitoleate** or the reaction mixture in a suitable solvent like hexane or toluene to a concentration of approximately 1 mg/mL.

GC-MS Analysis Workflow for Stearyl Palmitoleate



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Caption: **Stearyl palmitoleate** analysis workflow using GC-MS.

Putative Biological Activity and Mechanism of Action

Direct pharmacological studies on **stearyl palmitoleate** are scarce. However, the biological activities of its constituent molecules, palmitoleic acid and stearyl alcohol, are well-documented and suggest potential therapeutic applications.

Role of Palmitoleic Acid

Palmitoleic acid, a monounsaturated fatty acid, is recognized for its anti-inflammatory and metabolic regulatory properties. It is a known agonist for G protein-coupled receptor 120 (GPR120) and a modulator of peroxisome proliferator-activated receptor alpha (PPAR α).

- **Anti-inflammatory Effects:** Palmitoleic acid has been shown to exert anti-inflammatory effects by activating GPR120, which can lead to the inhibition of pro-inflammatory signaling pathways such as the NF- κ B pathway.[1][2] It may also ameliorate palmitic acid-induced pro-inflammation via TLR4-dependent signaling.[3]
- **Metabolic Regulation:** Through its interaction with PPAR α , palmitoleic acid can influence the expression of genes involved in lipid metabolism and fatty acid oxidation.[4][5] Activation of mTORC1 signaling has been shown to positively regulate palmitoleic acid levels.[6]

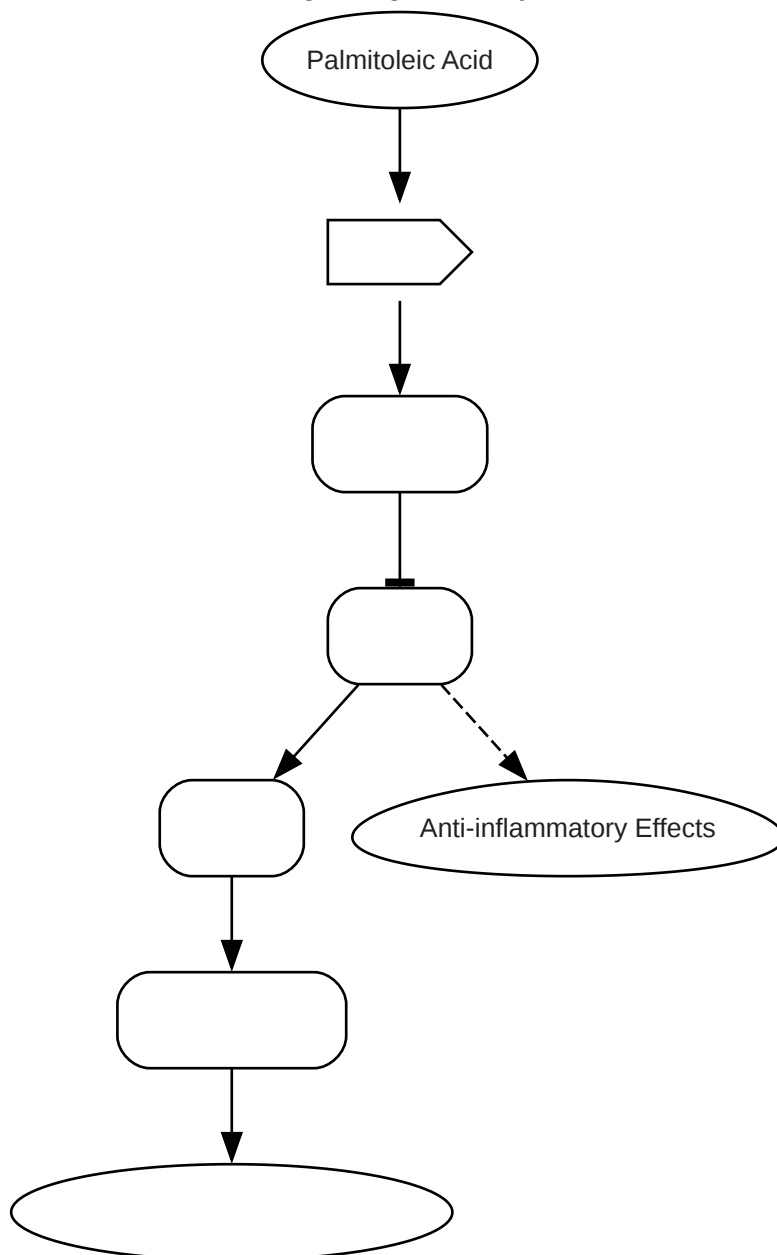
Role of Stearyl Alcohol

Stearyl alcohol is a long-chain fatty alcohol widely used in cosmetics and pharmaceuticals as an emollient, emulsifier, and thickener.[7][8][9] Its primary role is in formulation and drug delivery, contributing to the physical properties and stability of topical products. While it is generally considered to have low toxicity, its direct pharmacological activity is limited.[9][10]

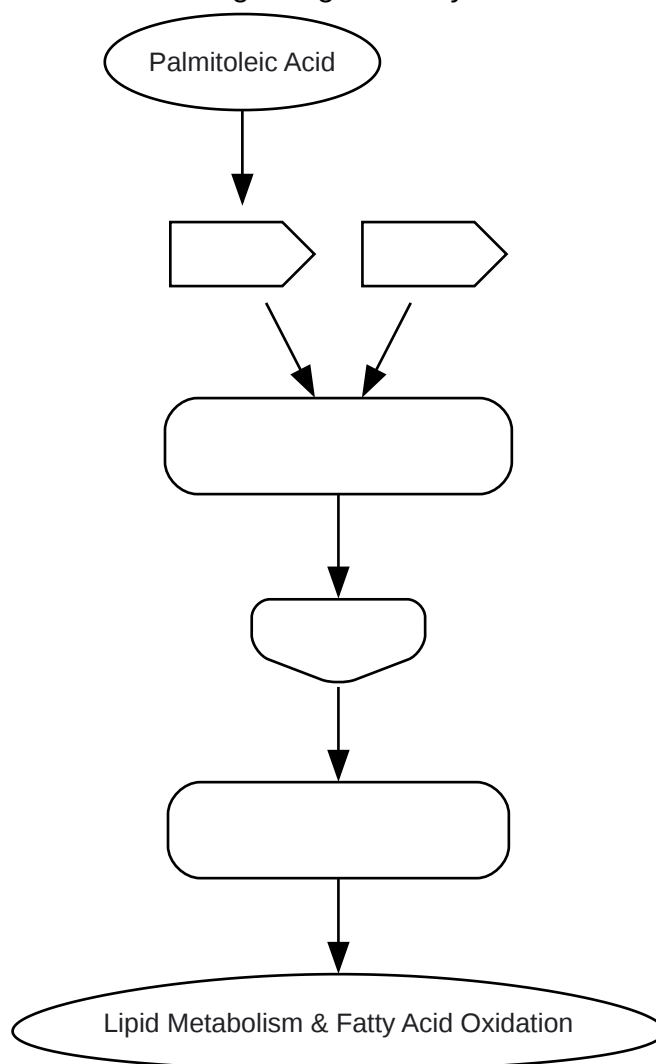
Postulated Signaling Pathways for Stearyl Palmitoleate

Based on the activity of palmitoleic acid, it is hypothesized that **stearyl palmitoleate**, upon enzymatic hydrolysis to its constituent fatty acid and alcohol, could modulate key signaling pathways involved in inflammation and metabolism.

Postulated GPR120 Signaling Pathway for Palmitoleic Acid

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Caption: GPR120-mediated anti-inflammatory signaling by palmitoleic acid.

Postulated PPAR α Signaling Pathway for Palmitoleic Acid[Click to download full resolution via product page](#)

Caption: PPAR α -mediated regulation of lipid metabolism by palmitoleic acid.

Conclusion

Stearyl palmitoleate is a wax ester with potential applications in the cosmetic and pharmaceutical industries. While direct experimental data is limited, its physicochemical properties can be reasonably predicted, and established methods for the synthesis and analysis of similar wax esters can be readily adapted. The known biological activities of its constituent molecules, particularly the anti-inflammatory and metabolic regulatory roles of palmitoleic acid, provide a strong rationale for further investigation into the pharmacological potential of **stearyl palmitoleate**. Future research should focus on obtaining robust

experimental data for its physicochemical properties, optimizing synthesis and purification protocols, and conducting in vitro and in vivo studies to elucidate its specific biological effects and mechanisms of action.

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